

Personal protective equipment for handling AT7519 TFA

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Compound of Interest

Compound Name: AT7519 TFA

Cat. No.: B1139512

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Essential Safety and Handling Guide for AT7519 TFA

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for handling **AT7519 TFA**, a potent cyclin-dependent kinase (CDK) inhibitor. While specific toxicological data for **AT7519 TFA** is limited, the primary hazard is associated with its trifluoroacetate (TFA) salt form. Trifluoroacetic acid is a strong, corrosive acid that can cause severe skin burns and eye damage. Therefore, **AT7519 TFA** should be handled with the same precautions as other corrosive and potentially irritating chemical compounds.^[1] Strict adherence to the following personal protective equipment (PPE) protocols is mandatory to prevent accidental exposure.

Personal Protective Equipment (PPE) for Handling AT7519 TFA

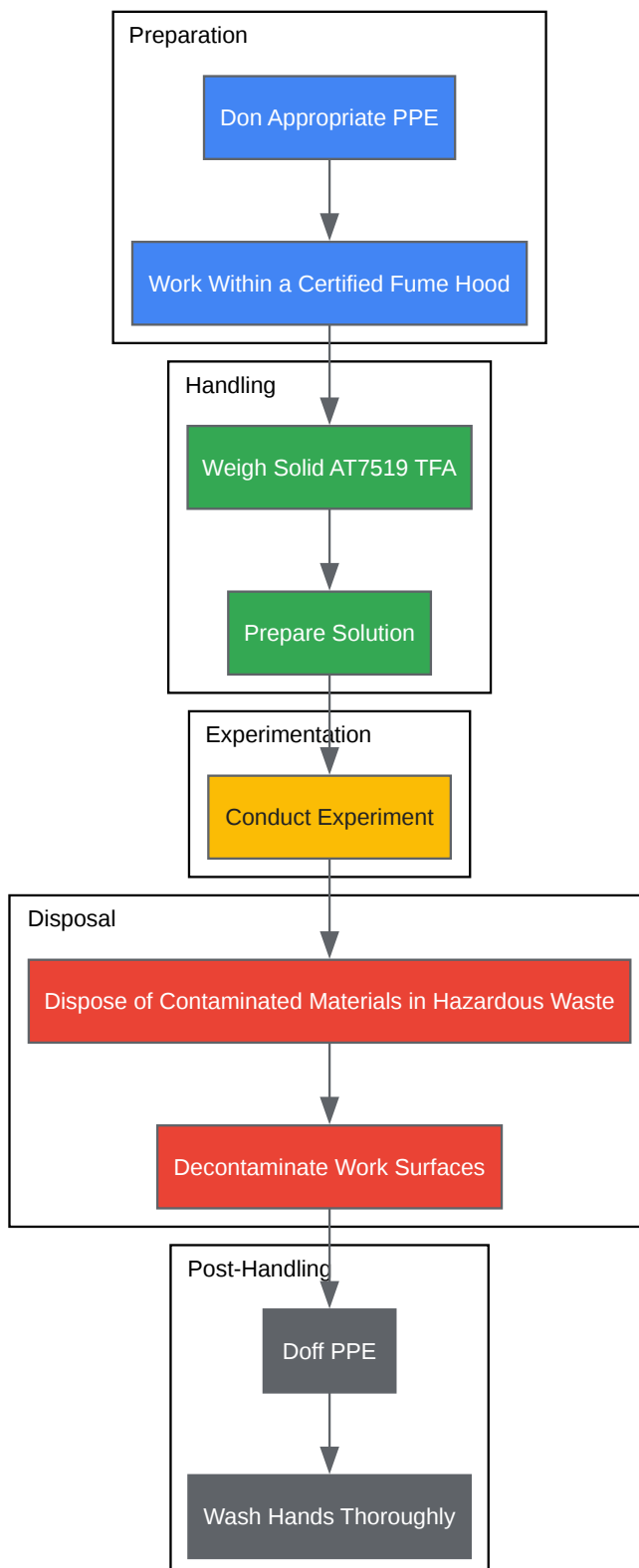
A multi-layered approach to personal protection is critical when working with **AT7519 TFA** in both its solid and solution forms. The following table summarizes the required PPE, which is designed to provide a barrier against splashes, aerosols, and direct contact.

| PPE Category | Specific Requirements | Rationale |
|--------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles with side shields. A full-face shield is required when handling larger quantities or when there is a significant risk of splashing. | Protects against splashes and aerosols that can cause severe eye damage. [1] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile or Neoprene). Double gloving is recommended. Always inspect gloves for tears or degradation before use and change them immediately if contact with the compound occurs. | Prevents skin contact which can lead to irritation and burns from the TFA component. [1] |
| Skin and Body Protection | A laboratory coat must be worn at all times. For procedures with a higher risk of exposure, a chemical-resistant apron over the lab coat is recommended. Full-length pants and closed-toe shoes are mandatory. | Protects the skin from accidental spills and contamination. [1] |
| Respiratory Protection | All handling of AT7519 TFA powder and solutions should be conducted within a certified chemical fume hood. | Minimizes inhalation of dust or aerosols, protecting the respiratory tract from irritation and potential systemic effects. [1] |

Operational Workflow for Safe Handling and Disposal

The following diagram outlines the standard operating procedure for safely handling **AT7519 TFA**, from initial preparation to final disposal. Following these steps systematically will minimize

the risk of exposure and ensure a safe laboratory environment.



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Caption: Safe handling workflow for **AT7519 TFA**.

Emergency Procedures

Spill Response:

- **Small Spills:** Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).[1] Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[1] Clean the spill area with a suitable decontamination solution.[1]
- **Large Spills:** Evacuate the area immediately.[1] Alert your institution's Environmental Health and Safety (EHS) department.[1] Prevent entry into the affected area.[1]

Exposure Response:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1] Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move to fresh air. If breathing is difficult, seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

Storage: Store **AT7519 TFA** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. For long-term storage of stock solutions, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month.[2]

Disposal: All waste materials contaminated with **AT7519 TFA**, including empty containers, absorbent materials from spills, and used PPE, must be disposed of as hazardous waste. Follow all applicable federal, state, and local regulations for hazardous waste disposal. Contact your institution's EHS department for specific guidance on disposal procedures.

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References

- 1. benchchem.com [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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